

# Reproducibility of Published 4-CMTB Research: A Comparative Guide

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## Compound of Interest

Compound Name: 4-CMTB  
CAS No.: 300851-67-6  
Cat. No.: B1662372

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the published research on **4-CMTB**, a synthetic ago-allosteric modulator of the Free Fatty Acid Receptor 2 (FFA2). It aims to offer an objective overview of its performance against other FFA2 modulators, supported by experimental data, to aid in the reproducibility of these findings.

## Comparative Analysis of FFA2 Ligand Activity

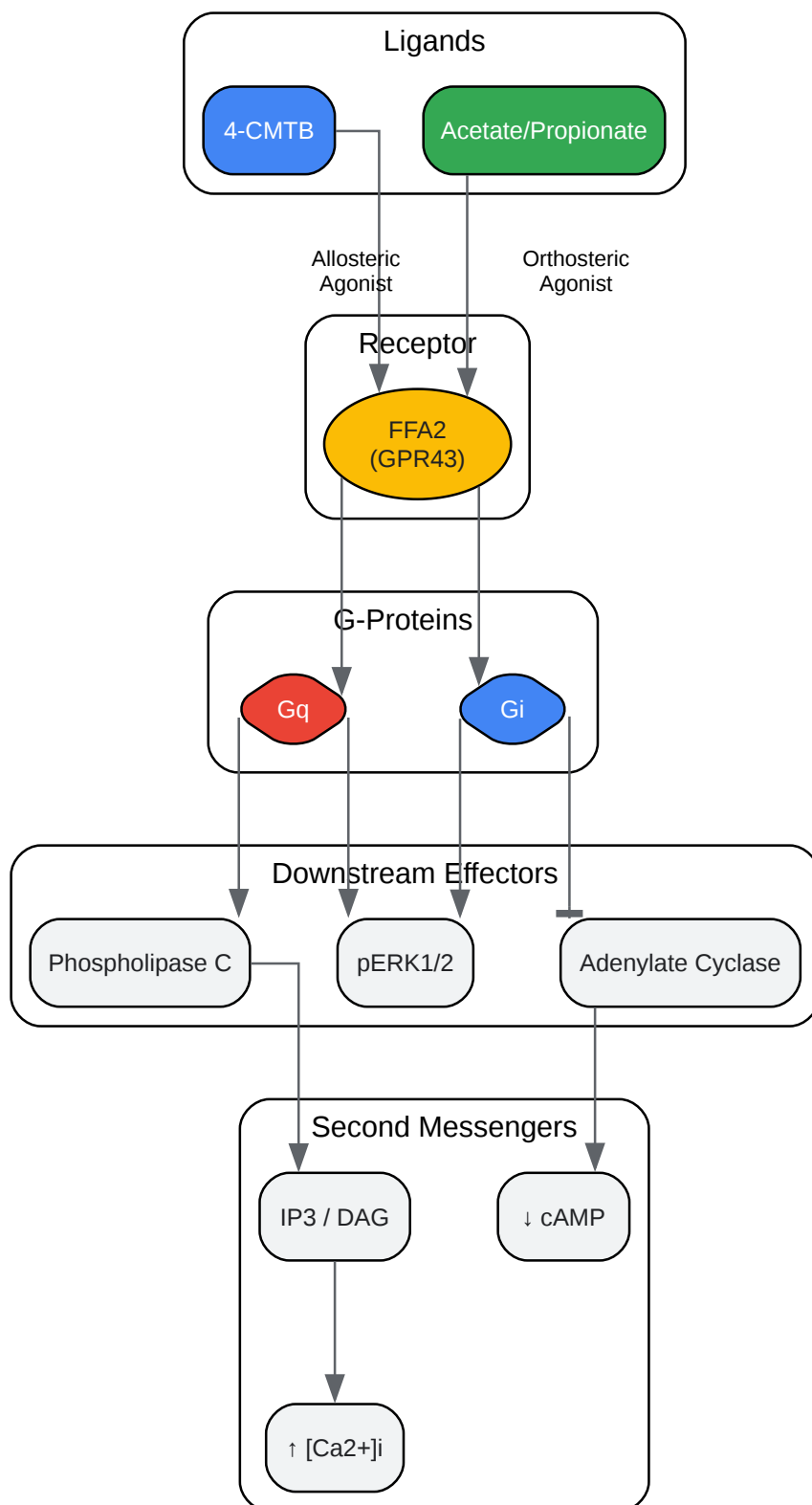
The following tables summarize the quantitative data from published studies, comparing the potency and efficacy of **4-CMTB** and its enantiomers with endogenous ligands and other synthetic modulators of FFA2.

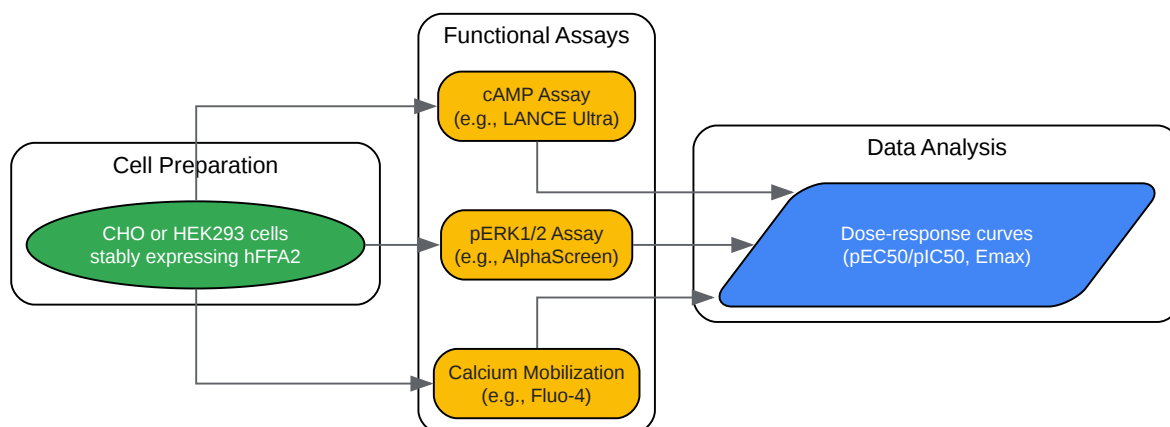
Ligand	Assay	Potency (pEC50/pIC50)	Efficacy (% of Acetate max)	Cell Type	Reference
R/S-4CMTB	pERK1/2	7.58 ± 0.10	100	CHO-hFFA2	[1]
cAMP Inhibition	7.83 ± 0.16	100	CHO-hFFA2	[1]	
S-4CMTB	Ca <sup>2+</sup> Mobilization	7.12 ± 0.13	70	CHO-hFFA2	[1][2]
pERK1/2	7.65 ± 0.12	100	CHO-hFFA2	[1][2]	
cAMP Inhibition	8.12 ± 0.13	100	CHO-hFFA2	[1][2]	
R-4CMTB	Ca <sup>2+</sup> Mobilization	No effect	-	CHO-hFFA2	[1][2]
pERK1/2	6.87 ± 0.14	100	CHO-hFFA2	[1][2]	
cAMP Inhibition	7.21 ± 0.15	100	CHO-hFFA2	[1][2]	
Acetate	Ca <sup>2+</sup> Mobilization	4.56 ± 0.08	100	CHO-hFFA2	[1]
pERK1/2	5.23 ± 0.11	100	CHO-hFFA2	[1]	
cAMP Inhibition	5.54 ± 0.12	100	CHO-hFFA2	[1]	
Propionate (C3)	Ca <sup>2+</sup> Mobilization	Higher potency & efficacy than 4-CMTB	-	Human Neutrophils	[3]
Gi3 Activation	Modest potency	-	HEK293T	[4]	
Gq Activation	Modest potency	-	HEK293T	[4]	

2CTAP	Ca <sup>2+</sup> Mobilization	Antagonist	-	CHO-hFFA2	[1]
pERK1/2	Antagonist	-	CHO-hFFA2	[1]	
AZ-1729	Gi3 Activation	Potent, high efficacy	-	HEK293T	[4]
Gq Activation	Minimal activation	-	HEK293T	[4]	
Compound 187	Gi3 Activation	Most potent	-	HEK293T	[4]
Gq Activation	Most potent	-	HEK293T	[4]	

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways modulated by **4-CMTB** and a typical experimental workflow for its characterization.





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